

Proper Disposal Procedures for S 135 in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: S 135

Cat. No.: B1680364

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. The designation "**S 135**" is not universally standardized and can refer to different chemical products. This guide provides detailed disposal procedures for two substances identified as "**S 135**" in a laboratory or research context: STS-135, a synthetic cannabinoid, and S-135, a paint reducer. Additionally, a general framework for laboratory chemical waste disposal is provided to ensure safe practices for various materials.

General Principles of Laboratory Chemical Waste Management

All chemical waste should be treated as hazardous unless confirmed to be non-hazardous by a qualified individual.^[1] Adherence to institutional and regulatory guidelines is paramount. The following steps provide a general protocol for handling chemical waste in a laboratory setting.
^[2]^[3]

- Waste Identification and Classification: The first step is to determine if a chemical is a waste product. A chemical is considered waste when it is no longer intended for use.^[1] Subsequently, the waste must be classified based on its hazards (e.g., ignitable, corrosive, reactive, toxic).^[4]^[5]
- Segregation: Incompatible wastes must be segregated to prevent dangerous reactions.^[6] For instance, acids should be stored separately from bases, and oxidizing agents should be

kept away from organic compounds.[6]

- Container Management: Waste must be stored in containers that are compatible with the chemical.[4] The original container is often a suitable choice.[7] Containers must be in good condition, with no leaks or cracks, and must be kept closed except when adding waste.[6] Liquid waste containers should be stored in secondary containment trays.[8]
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name of the contents, and the associated hazards.[6] The date the container becomes full should also be recorded.[6]
- Storage: Hazardous waste should be stored in a designated Satellite Accumulation Area (SAA) at or near the point of generation.[6][8] The volume of waste in an SAA is limited, typically to 55 gallons of hazardous waste or 1 quart of acutely hazardous waste.[8]
- Disposal: Arrange for professional disposal through your institution's Environmental Health and Safety (EHS) office or a licensed waste disposal service.[2] Never dispose of hazardous chemicals down the drain or in the regular trash unless specifically permitted by regulations and institutional policies for certain non-hazardous materials.[9]

Specific Disposal Procedures for "S 135" Variants STS-135 (Synthetic Cannabinoid)

STS-135 is a research chemical. While its toxicological properties have not been thoroughly investigated, it is prudent to handle it as a potentially hazardous substance.[10][11]

Disposal Protocol:

- Spill Cleanup: In case of a spill, avoid raising dust.[11] Contain the spill and collect the material using appropriate personal protective equipment (PPE), such as gloves, safety goggles, and a respirator.[11]
- Waste Collection: Transfer the spilled material or any unwanted STS-135 into a designated and labeled chemical waste container.[10][11]
- Final Disposal: The waste must be disposed of in accordance with local, state, and federal regulations.[10] Contact your institution's EHS department to arrange for pickup and disposal

by a licensed hazardous waste contractor.

S-135 (Paint Reducer)

S-135, as identified from Adams Paint Company, is a flammable liquid and vapor that poses several health hazards, including skin and eye irritation, and potential for causing genetic defects, cancer, and reproductive harm.[12]

Disposal Protocol:

- Spill Cleanup: For spills, remove all ignition sources.[12] Absorb the spill with an inert material such as dry sand or earth.[12] Use non-sparking tools to collect the absorbed material and place it into a chemical waste container for disposal.[12]
- Waste Classification: Consult the US EPA Guidelines in 40 CFR Part 261.3 to classify the waste as hazardous.[12]
- Final Disposal: Arrange for disposal in accordance with EPA, state, and local guidelines.[12] This typically involves collection by a licensed hazardous waste management company. Oil-based paints and solvents are generally considered hazardous waste and should not be disposed of in regular trash or down the drain.[8][13]

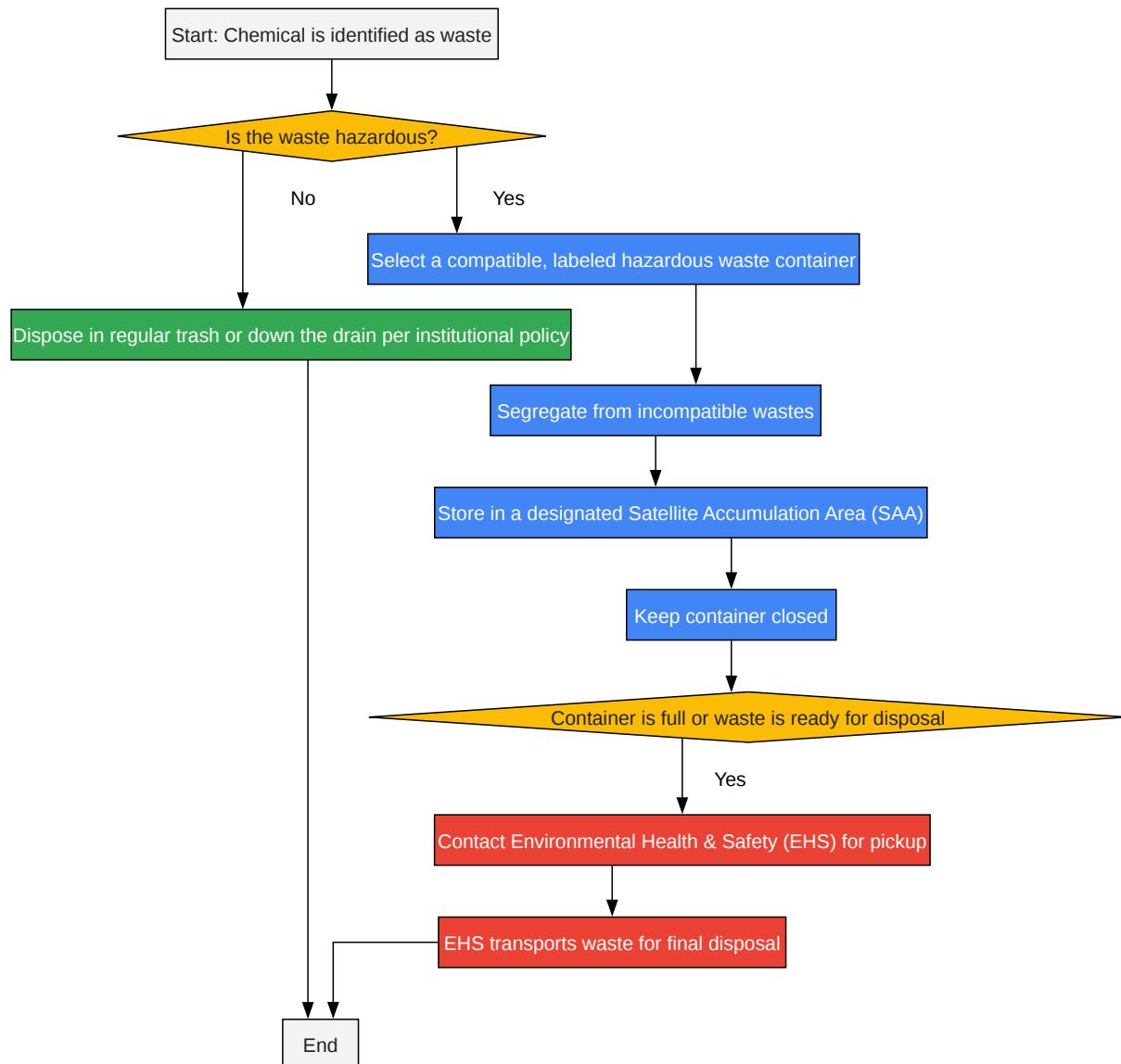
Quantitative Data Summary

The following table summarizes key quantitative data for the identified "S 135" substances.

Property	STS-135	S-135 (Paint Reducer)
CAS Number	1354631-26-7	Mixture
Physical State	Solid (based on handling advice to avoid dust) [11]	Liquid [14]
Flash Point	No data available [10]	81°F (27°C) [14]
Solubility	~0.25 mg/ml in 1:3 DMSO:PBS (pH 7.2); ~10 mg/ml in EtOH; ~20 mg/ml in DMF & DMSO [10]	Negligible in water [14]
Hazards	Potential irritant; harmful by inhalation, ingestion, or skin absorption [10]	Flammable, skin/eye irritant, may cause genetic defects, cancer, and reproductive harm [12]

Disposal Workflow Diagram

The following diagram illustrates a general workflow for the proper disposal of laboratory chemical waste.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vumc.org [vumc.org]
- 2. How to Safely Dispose of Laboratory Waste? | Stericycle UK [stericycle.co.uk]
- 3. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Chemical and Hazardous Waste | Harvard Environmental Health and Safety [ehs.harvard.edu]
- 5. mcgill.ca [mcgill.ca]
- 6. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 7. benchchem.com [benchchem.com]
- 8. Chemical Waste – EHS [ehs.mit.edu]
- 9. dtsc.ca.gov [dtsc.ca.gov]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
- 11. content.labscoop.com [content.labscoop.com]
- 12. adamspaintcompany.com [adamspaintcompany.com]
- 13. hcmud501.org [hcmud501.org]
- 14. adamspaintcompany.com [adamspaintcompany.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for S 135 in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1680364#s-135-proper-disposal-procedures>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com